A Technical Guide to the Spectroscopic Characterization of 2',3'-Anhydroadenosine

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Compound of Interest

Compound Name:	*2',3'-Anhydroadenosine*
CAS No.:	*2627-64-7*
Cat. No.:	*B1194991*

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Abstract

This technical guide provides a detailed analysis of the expected spectroscopic data for **2',3'-Anhydroadenosine**, a key adenosine analog with significant potential in medicinal chemistry and drug development. Due to the limited availability of directly published spectra for this specific molecule, this document leverages established principles of NMR and IR spectroscopy and draws upon comprehensive data from structurally related nucleosides, particularly adenosine, to present a robust, predictive framework for its characterization. This guide is intended to empower researchers in the synthesis, identification, and purification of **2',3'-Anhydroadenosine** by providing a thorough understanding of its anticipated spectroscopic fingerprint. We will delve into the rationale behind expected chemical shifts and absorption frequencies, offering insights grounded in the molecule's unique structural features, including the strained oxirane ring and the purine core.

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Introduction: The Significance of 2',3'-Anhydroadenosine

2',3'-Anhydroadenosine is a pivotal intermediate in the synthesis of a wide array of biologically active nucleoside analogs. Its strained 2',3'-epoxide ring serves as a versatile electrophilic site for nucleophilic attack, enabling the introduction of various functional groups at the 2' and 3' positions of the ribose moiety with specific stereochemistry. This chemical tractability has made it a cornerstone in the development of antiviral and anticancer agents. A thorough understanding of its spectroscopic properties is paramount for unambiguous structural verification, ensuring the integrity of synthetic pathways and the purity of resulting compounds.

The structural elucidation of such molecules relies heavily on a combination of Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. While NMR provides detailed information about the carbon-hydrogen framework and the electronic environment of each nucleus, IR spectroscopy offers valuable insights into the vibrational modes of the molecule's functional groups.

Predicted ^{1}H and ^{13}C NMR Spectroscopic Data

The following tables summarize the predicted ^{1}H and ^{13}C NMR chemical shifts for **2',3'-Anhydroadenosine**. These predictions are based on the known spectral data of adenosine and take into account the expected electronic effects of the anhydro bridge. The numbering convention for the adenosine skeleton is provided in the diagram below.

Diagram 1: Numbering of **2',3'-Anhydroadenosine**

Caption: Chemical structure and numbering of **2',3'-Anhydroadenosine**.

Predicted ^{1}H NMR Data

The ^{1}H NMR spectrum of **2',3'-Anhydroadenosine** is expected to show distinct signals for the protons of the adenine base and the anhydro-ribose moiety. The formation of the epoxide ring significantly alters the chemical environment of the sugar protons compared to adenosine.

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Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Expected Coupling Constants (J, Hz)	Rationale for Prediction
H-8	~8.3	s	-	The electronic environment of H-8 is largely unaffected by the modification on the ribose ring.
H-2	~8.1	s	-	Similar to H-8, the chemical shift of H-2 is expected to be comparable to that in adenosine.
NH_2	~7.3	br s	-	The exocyclic amine protons will appear as a broad singlet and are exchangeable with D_2O.
H-1'	~6.2	s	~1-2 Hz (with H-2')	The anomeric proton is expected to be a singlet or a narrow doublet due to the constrained geometry of the anhydro-ring, leading to a small coupling

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				constant with H-2'.
H-2'	~4.5	d	~1-2 Hz (with H-1'), ~2-3 Hz (with H-3')	The presence of the electron-withdrawing epoxide oxygen will deshield H-2', shifting it downfield. The dihedral angle with H-1' and H-3' will result in small coupling constants.
H-3'	~4.3	d	~2-3 Hz (with H-2')	Similar to H-2', H-3' is deshielded by the epoxide ring. The coupling to H-2' will be small.
H-4'	~4.1	m	-	The chemical shift of H-4' is influenced by the furanose ring conformation and the C5' substituent.
H-5', H-5''	~3.8, ~3.7	m	-	The diastereotopic protons on C5' will appear as multiplets due to coupling with

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				each other and with H-4'.
5'-OH	Variable	br s	-	The hydroxyl proton signal is broad and its chemical shift is dependent on solvent and concentration. It will exchange with D_2O.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide key information about the carbon skeleton. The carbons of the epoxide ring (C2' and C3') are expected to be significantly shifted upfield compared to adenosine due to the ring strain and the shielding effect of the three-membered ring.

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Carbon	Predicted Chemical Shift (δ, ppm)	Rationale for Prediction
C-6	~156	The chemical shift is primarily determined by the adenine ring system.
C-2	~152	Similar to C-6, its environment is largely unchanged from adenosine.
C-4	~149	Part of the purine core, with minimal influence from the sugar modification.
C-8	~140	The chemical shift is characteristic of this carbon in adenosine analogs.
C-5	~119	The chemical shift is characteristic of this carbon in the purine ring.
C-1'	~90	The anomeric carbon's chemical shift is sensitive to the glycosidic bond conformation.
C-4'	~85	The chemical shift is influenced by the furanose ring conformation.
C-5'	~62	The primary alcohol carbon, with a chemical shift similar to that in adenosine.
C-2'	~55-60	The strained epoxide ring causes a significant upfield shift compared to the corresponding carbon in adenosine (~74 ppm).

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C-3'	~55-60	Similar to C-2', this carbon is shielded due to the epoxide ring strain.

Predicted Infrared (IR) Spectroscopic Data

The IR spectrum of **2',3'-Anhydroadenosine** will display characteristic absorption bands corresponding to its key functional groups.

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity	Vibrational Mode
N-H (amine)	3400 - 3200	Medium	Stretching
O-H (alcohol)	3500 - 3300 (broad)	Strong, Broad	Stretching
C-H (aromatic)	3100 - 3000	Medium	Stretching
C-H (aliphatic)	3000 - 2850	Medium	Stretching
C=N, C=C (purine ring)	1650 - 1550	Medium-Strong	Stretching
N-H (amine)	1600 - 1500	Medium	Bending
C-O (alcohol)	1100 - 1000	Strong	Stretching
C-O-C (epoxide)	~1250 (asymmetric), ~850 (symmetric)	Medium-Strong	Stretching

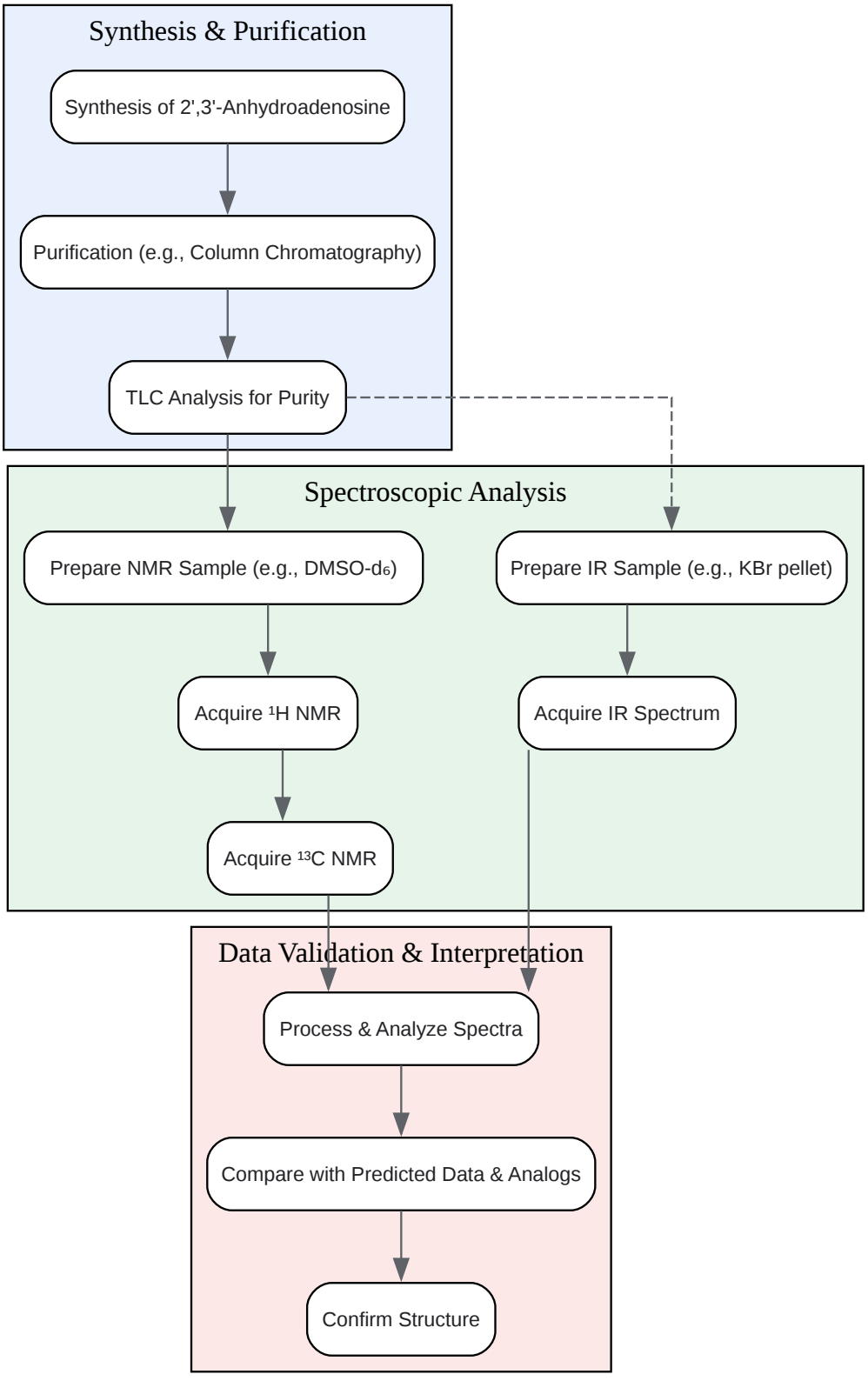
The presence of the epoxide ring is expected to give rise to characteristic C-O stretching bands. The asymmetric stretch is typically found around 1250 cm^{-1}, while the symmetric stretch, often referred to as the "ring breathing" mode, appears in the 950-810 cm^{-1} region.[1]

Experimental Protocols: A Self-Validating System

To ensure the accurate acquisition of spectroscopic data for **2',3'-Anhydroadenosine**, the following protocols are recommended. These steps are designed to be self-validating, with checkpoints to ensure sample purity and integrity.

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Diagram 2: Workflow for Spectroscopic Analysis



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Caption: A validated workflow for the synthesis and spectroscopic characterization of **2',3'-Anhydroadenosine**.

NMR Spectroscopy Protocol

- Sample Preparation:
  - Dissolve approximately 5-10 mg of purified **2',3'-Anhydroadenosine** in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). DMSO-d_6 is recommended as it will solubilize the polar nucleoside and allow for the observation of exchangeable protons (NH_2 and OH).
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Filter the solution into a clean, dry 5 mm NMR tube.
- ^{1}H NMR Acquisition:
  - Acquire the spectrum on a spectrometer with a field strength of at least 400 MHz to ensure adequate signal dispersion.
  - Use a standard single-pulse experiment.
  - Set the spectral width to cover the range of -1 to 10 ppm.
  - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
  - To confirm the identity of NH_2 and OH protons, acquire a second spectrum after adding a drop of D_2O to the NMR tube and shaking. The signals corresponding to these protons should disappear or significantly decrease in intensity.
- ^{13}C NMR Acquisition:
  - Use a proton-decoupled pulse sequence (e.g., zgpg30) to obtain a spectrum with singlets for each carbon.
  - Set the spectral width to cover a range of 0 to 160 ppm.

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- A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
- Consider using advanced techniques like DEPT (Distortionless Enhancement by Polarization Transfer) to differentiate between CH, CH_2, and CH_3 groups, which can aid in the assignment of the ribose carbons.

IR Spectroscopy Protocol

- Sample Preparation (KBr Pellet Method):
  - Thoroughly grind a small amount (1-2 mg) of dry **2',3'-Anhydroadenosine** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle.
  - Press the mixture into a thin, transparent pellet using a hydraulic press. The pellet should be clear and free of cracks.
- IR Spectrum Acquisition:
  - Obtain a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder and acquire the spectrum.
  - Typically, the spectrum is recorded from 4000 to 400 cm^{-1}.
  - Ensure the spectrum is free from atmospheric water and CO_2 interference by purging the instrument with dry air or nitrogen.

Conclusion

While direct spectroscopic data for **2',3'-Anhydroadenosine** is not readily found in the public domain, a comprehensive and reliable set of predicted NMR and IR data has been presented in this guide. This information, derived from the well-established spectroscopic characteristics of adenosine and related nucleosides, provides a strong foundation for researchers working with this important synthetic intermediate. By following the detailed experimental protocols and utilizing the predictive data for comparison, scientists can confidently verify the structure and

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purity of **2',3'-Anhydroadenosine**, thereby advancing their research and development efforts in the field of medicinal chemistry.

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